Isotope dilution method using 2-Toluidine-13C6

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Compound of Interest		
Compound Name:	*2-Toluidine-13C6*	
CAS No.:	*1329837-29-7*	
Cat. No.:	*B588937*	*Get Quote*

Application Note: High-Sensitivity Quantification of 2-Toluidine in Human Urine via Isotope Dilution LC-MS/MS

Abstract

This application note details a robust, self-validating protocol for the quantification of 2-Toluidine (o-Toluidine) in human urine using Isotope Dilution Mass Spectrometry (IDMS). 2-Toluidine is a Group 1 carcinogen found in tobacco smoke, dyes, and rubber chemicals. Accurate quantification is critical for occupational health monitoring and epidemiological studies. This method utilizes **2-Toluidine-13C6** as a Stable Isotope-Labeled Internal Standard (SIL-IS). Unlike deuterium-labeled analogs, the 13C6-labeled ring offers superior stability against hydrogen-deuterium exchange during the alkaline hydrolysis step, ensuring the highest level of quantification accuracy.

Introduction & Rationale

The Analyte: 2-Toluidine

2-Toluidine (CAS: 95-53-4) is an aromatic amine metabolized in the liver and excreted in urine primarily as acid-labile conjugates (N-glucuronides) or acetates. To assess total exposure, these conjugates must be hydrolyzed back to the free amine before analysis.[1]

Why Isotope Dilution?

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Urine is a complex biological matrix containing salts, urea, and thousands of organic compounds that cause ion suppression or enhancement in LC-MS/MS analysis.

- External Calibration: Fails to account for matrix effects, leading to errors >30%.
- Isotope Dilution (IDMS): By spiking **2-Toluidine-13C6**before sample preparation, the internal standard experiences the exact same extraction losses, hydrolysis efficiency, and ionization suppression as the native analyte. The ratio of Native/IS remains constant, providing a self-correcting quantification mechanism.

Internal Standard Selection: 13C6 vs. D7

- **2-Toluidine-13C6**: The six carbon atoms of the benzene ring are replaced with Carbon-13. The mass shift is +6 Da. The C-C bonds are chemically inert under hydrolysis conditions.
- Deuterated Standards (e.g., d7, d9): Protons on the amine group or ortho/para positions can exchange with the solvent during high-pH/high-temperature hydrolysis, leading to signal loss and quantification errors. 13C6 is the superior choice for this workflow.

Material Specifications

Component	Specification	Purpose
Analyte	2-Toluidine (Native), >99% purity	Calibration Standards
Internal Standard	2-Toluidine-13C6 (Ring-13C6), 99 atom% 13C	Loss & Matrix Correction
Matrix	Human Urine (Pooled, blanked)	Matrix-matched calibration
Hydrolysis Agent	NaOH (10 M)	Cleave conjugates
Extraction Solvent	Methyl tert-butyl ether (MTBE)	Liquid-Liquid Extraction
LC Column	Biphenyl Phase (100 x 2.1 mm, 1.7 µm)	Selectivity for aromatics

Experimental Protocol

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Workflow Logic

The critical control point in this protocol is the Equilibration Step. The IS must be mixed thoroughly with the urine to interact with the matrix binding sites before hydrolysis begins.

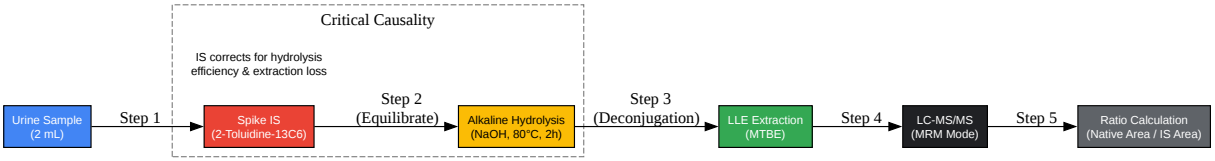

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Figure 1: Isotope Dilution Workflow. The Internal Standard (IS) is added prior to hydrolysis to compensate for all downstream variances.

Step-by-Step Methodology

A. Reagent Preparation

- IS Working Solution: Dilute **2-Toluidine-13C6** stock to 10 ng/mL in Methanol.
- Calibration Standards: Prepare a 7-point curve (0.1 – 50 ng/mL) in blank urine.

B. Sample Pre-treatment (Hydrolysis)

- Aliquot 2.0 mL of urine into a glass screw-cap tube.
- Add 50 µL of IS Working Solution (0.5 ng total load). Vortex for 30 seconds.
- Critical: Allow to equilibrate for 15 minutes at room temperature.
- Add 200 µL of 10 M NaOH. Cap tightly.

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- Incubate at 80°C for 2 hours. (This harsh condition ensures total deconjugation of N-acetyl and N-glucuronide forms).
- Cool to room temperature.

C. Extraction (Liquid-Liquid)

- Add 3.0 mL of MTBE (Methyl tert-butyl ether) to the hydrolyzed sample.
- Shake mechanically for 10 minutes.
- Centrifuge at 3000 x g for 5 minutes to separate phases.
- Transfer the supernatant (organic top layer) to a clean tube.
- Add 10 µL of 0.1 M HCl in methanol (to prevent volatilization of the amine during drying).
- Evaporate to dryness under Nitrogen at 35°C.
- Reconstitute in 200 µL of Mobile Phase A/B (90:10).

Instrumental Analysis (LC-MS/MS)[2][3][4]

Chromatographic Conditions

- System: UHPLC
- Column: Biphenyl phase is preferred over C18 for aromatic amines due to pi-pi interactions, offering better retention and separation from isomers (e.g., m-toluidine).
- Mobile Phase A: Water + 0.1% Formic Acid[2]
- Mobile Phase B: Methanol + 0.1% Formic Acid[2]
- Flow Rate: 0.4 mL/min

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Time (min)	% B	Event
0.0	5	Load
1.0	5	Desalt
6.0	95	Elution
7.5	95	Wash
7.6	5	Re-equilibration
10.0	5	End

Mass Spectrometry Parameters

- Source: Electrospray Ionization (ESI) – Positive Mode.[3][2]
- Scan Type: Multiple Reaction Monitoring (MRM).[3][2][4][5][6]

Compound	Precursor (m/z)	Product (m/z)	Dwell (ms)	CE (eV)	Role
2-Toluidine	108.1	91.1	50	25	Quantifier
2-Toluidine	108.1	65.1	50	40	Qualifier
2-Toluidine-13C6	114.1	97.1	50	25	IS Quant

Note on Transitions: The transition 108→91 represents the loss of ammonia (NH_3, mass 17). For the IS, 114→97 also represents the loss of NH_3 (17 Da). Since the ring is labeled (13C6), the mass shift of +6 is retained in the product ion (91 + 6 = 97), confirming the label is on the ring, not the amine.

Data Analysis & Calculation

Quantification is performed using the Response Ratio (RR):

The concentration is derived from the linear regression of the calibration curve:

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Why this works: If matrix suppression reduces the Native signal by 40%, the IS signal is also reduced by exactly 40% (co-elution). The ratio remains unchanged, yielding the correct concentration.

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